

Biological Activity of Stigmasta-4,22,25-trien-3-one: A Technical Guide

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Compound of Interest

Compound Name: Stigmasta-4,22,25-trien-3-one

CAS No.: 848669-09-0

Cat. No.: B566090

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Executive Summary

Stigmasta-4,22,25-trien-3-one (CAS: 848669-09-0) is a rare, naturally occurring steroid derivative belonging to the stigmastane class.^[1] Distinguished by its specific unsaturation pattern—featuring a conjugated enone system in the A-ring (4-en-3-one) and two double bonds in the side chain (at C22 and C25)—this compound exhibits a distinct pharmacological profile compared to its parent sterols like stigmasterol or clerosterol.

Primarily isolated from medicinal plants of the *Clerodendrum* (Verbenaceae) and *Porcelia* (Annonaceae) genera, as well as specific endophytic fungi, it has emerged as a compound of interest in oncology and antimicrobial research. Its biological activity is driven by the electrophilic nature of the A-ring enone, which acts as a Michael acceptor, potentially alkylating nucleophilic residues on target proteins to induce apoptosis in cancer cells.

Chemical Identity & Structural Properties

Understanding the precise stereochemistry and unsaturation pattern is critical, as these features dictate the compound's binding affinity and metabolic stability.

Property	Detail
IUPAC Name	(22E)-Stigmasta-4,22,25-trien-3-one
Common Synonyms	22-Dehydroclerodone (analogous naming convention); (22E)-Stigmasta-4,22,25-trien-3-one
Molecular Formula	C ₂₉ H ₄₄ O
Molecular Weight	408.67 g/mol
Key Structural Features	[1] [2] [3] [4] [5] [6] [7] [8] [9] • A-Ring: -unsaturated ketone (4-en-3-one). • Side Chain: Trans-double bond at C22; Terminal vinylidene group at C25.
Natural Sources	Clerodendrum paniculatum (Roots), Clerodendrum indicum, Porcelia macrocarpa, Callicarpa giraldiana, Dryopteris crassirhizoma (Endophytic fungi).

Structural Significance

The 4-en-3-one moiety is a pharmacophore responsible for the compound's ability to interact with biological targets via covalent modification (Michael addition). Unlike sterols with a 3

-hydroxyl group (e.g., cholesterol), the ketone facilitates redox cycling and protein alkylation. The C25 terminal double bond is a unique feature that distinguishes it from common phytosterols, potentially offering an additional site for metabolic activation (e.g., epoxidation).

Pharmacological Profile & Mechanisms of Action^[10]

Cytotoxic & Anticancer Activity

Research indicates that **Stigmasta-4,22,25-trien-3-one** exhibits cytotoxicity against various human cancer cell lines.^[7]

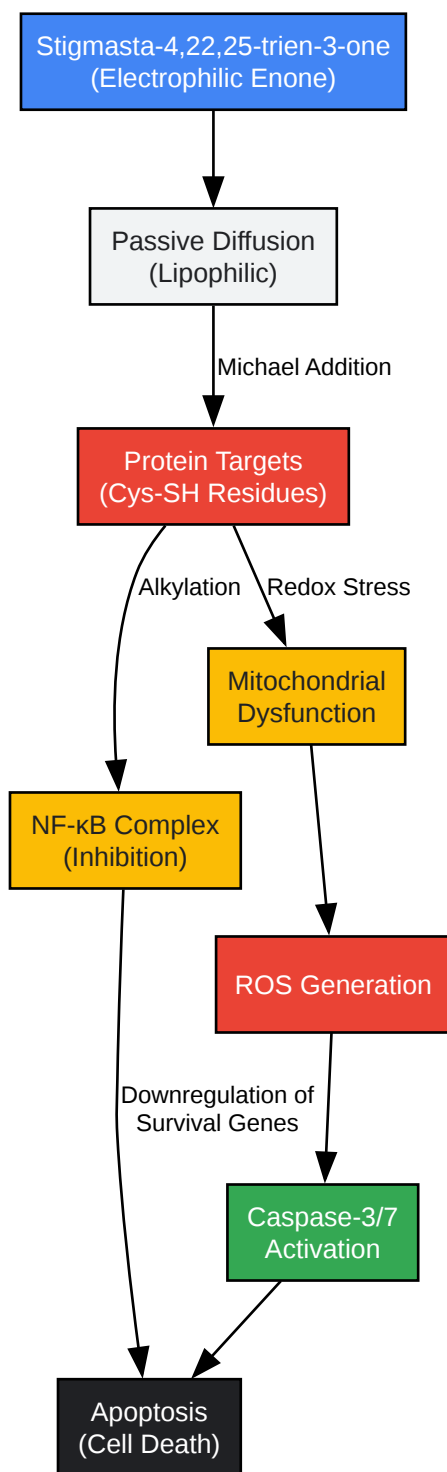
- Spectrum of Activity: Active against HeLa (Cervical), HepG2 (Liver), and MCF-7 (Breast) cancer cell lines.
- Comparative Potency: While specific IC₅₀ values vary by extraction purity, analogous enone-steroids typically demonstrate IC₅₀ values in the 10–50 μM range. It has shown comparable or superior potency to its alcohol precursor, (3)-stigmasta-4,22,25-trien-3-ol (Clerosterol), likely due to the increased lipophilicity and reactivity of the ketone.
- Mechanism of Action (MOA):
 - Michael Addition: The C3 ketone conjugated with the C4-C5 double bond creates an electrophilic center at C5. This site can react with sulfhydryl (-SH) groups of cysteine residues in enzymes such as Thioredoxin Reductase or NF-κB pathway proteins.
 - Apoptosis Induction: Inhibition of these survival pathways triggers mitochondrial depolarization, Cytochrome C release, and subsequent Caspase-3 activation.

Antimicrobial Properties

Isolated fractions containing this compound from endophytic fungi (e.g., *Alternaria* sp. or *Trichoderma* sp.[8] associated with *Dryopteris*) have demonstrated growth inhibitory effects against bacterial pathogens. The lipophilic nature of the steroid allows it to penetrate bacterial cell membranes, potentially disrupting membrane integrity.

Signaling Pathway Visualization

The following diagram illustrates the hypothesized mechanism by which **Stigmasta-4,22,25-trien-3-one** induces cytotoxicity in neoplastic cells.



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Caption: Proposed cytotoxic mechanism showing the Michael acceptor activity of the A-ring enone leading to downstream apoptotic signaling.

Experimental Protocols

Isolation from *Clerodendrum paniculatum* Roots

Rationale: This protocol uses polarity-gradient extraction to separate the non-polar steroids from polar glycosides.

- Preparation: Dry roots (1 kg) are ground to a fine powder (mesh size 40–60).
- Extraction: Macerate in 95% Ethanol (3 x 3L) at room temperature for 72 hours. Filter and concentrate in vacuo to obtain the crude extract.
- Partitioning: Suspend crude extract in water (500 mL) and partition sequentially with:
 - n-Hexane (removes fats/waxes)
 - Chloroform (Targets **Stigmasta-4,22,25-trien-3-one**)[7]
 - Ethyl Acetate[2][7][10]
- Purification (Column Chromatography):
 - Stationary Phase: Silica Gel 60 (0.063–0.200 mm).
 - Mobile Phase: Gradient of n-Hexane : Ethyl Acetate (starting 100:0 80:20).
 - Detection: Collect fractions and monitor via TLC. The target compound typically elutes in semi-polar fractions (approx. 90:10 Hex:EtOAc). Visualize with Vanillin-Sulfuric acid reagent (violet/blue spot upon heating).
- Final Polish: Recrystallize active fractions from Methanol/Chloroform.

In Vitro Cytotoxicity Assay (MTT Protocol)

Rationale: The MTT assay measures metabolic activity as a proxy for cell viability. It is the industry standard for initial screening of steroid cytotoxicity.

- Cell Seeding: Seed cancer cells (e.g., HeLa) at cells/well in 96-well plates. Incubate for 24h at 37°C/5% CO₂.
- Treatment: Dissolve **Stigmasta-4,22,25-trien-3-one** in DMSO (Stock 10 mM). Prepare serial dilutions in culture medium (Final DMSO < 0.1%).
 - Test Range: 1 µM – 100 µM.
 - Controls: Vehicle (DMSO only) and Positive Control (e.g., Doxorubicin).
- Incubation: Treat cells for 48–72 hours.
- MTT Addition: Add 20 µL MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Remove media. Add 150 µL DMSO to dissolve formazan crystals.
- Quantification: Measure absorbance at 570 nm.
- Analysis: Calculate % Cell Viability =
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. Plot dose-response curve to determine IC₅₀.

Challenges & Future Directions

- Solubility: Like most stigmastane derivatives, the compound is highly lipophilic (LogP > 6), leading to poor aqueous solubility. Formulation strategies using cyclodextrins or liposomes are required for in vivo efficacy.
- Selectivity: The Michael acceptor moiety is non-specific. Future medicinal chemistry efforts should focus on SAR studies to optimize binding to specific cancer-associated proteins (e.g., specific kinase domains) rather than general protein alkylation to reduce systemic toxicity.
- Metabolic Stability: The terminal double bond at C25 is susceptible to rapid oxidation by cytochrome P450 enzymes, potentially limiting half-life.

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